

Lack of Sufficient Data for Structure-Activity Relationship of Lugrandoside Derivatives

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Compound of Interest

Compound Name: *Lugrandoside*

Cat. No.: *B15137834*

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A comprehensive search for the structure-activity relationship (SAR) of **Lugrandoside** derivatives has revealed a significant lack of available scientific literature and experimental data on this specific topic. While the structure of **Lugrandoside**, a phenylpropanoid glycoside, has been elucidated, there is no readily accessible information regarding the synthesis, biological activity, or SAR of its derivatives.^[1]

Initial investigations aimed to collate quantitative data on the biological activities of various **Lugrandoside** derivatives, detail experimental protocols, and visualize relevant signaling pathways. However, the search did not yield any studies that have systematically modified the structure of **Lugrandoside** and evaluated the resulting effects on its biological activity.

General searches for structure-activity relationships of other glycoside derivatives provided insights into how modifications of sugar moieties or aglycone structures can influence biological activities such as SGLT2 inhibition, antimicrobial effects, and anti-inflammatory properties. For instance, studies on other O-glucoside derivatives have explored their potential in treating heart failure by enhancing SGLT2 protein inhibition. These studies often involve molecular docking to predict interactions with protein targets and in vitro and in vivo experiments to quantify biological effects. However, this information is not directly applicable to **Lugrandoside** without specific studies on its derivatives.

Due to the absence of specific data on **Lugrandoside** derivatives, it is not possible to construct a meaningful comparison guide that includes quantitative data tables, detailed experimental protocols, and signaling pathway diagrams as originally intended. Further research into the

synthesis and biological evaluation of novel **Lugrandoside** derivatives is required before a comprehensive SAR analysis can be conducted.

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References

- 1. Lugrandoside: a new phenylpropanoid glycoside from various digitalis species - PubMed [pubmed.ncbi.nlm.nih.gov]
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